

Pentanochlor: A Technical Guide to Water Solubility and Octanol-Water Partition Coefficient

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Compound of Interest

Compound Name: Pentanochlor

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This technical guide provides an in-depth overview of two critical physicochemical properties of the herbicide **Pentanochlor** (also known as Solan): its water solubility and its octanol-water partition coefficient (Kow). Understanding these parameters is essential for assessing the environmental fate, transport, bioavailability, and potential toxicological impact of this compound.

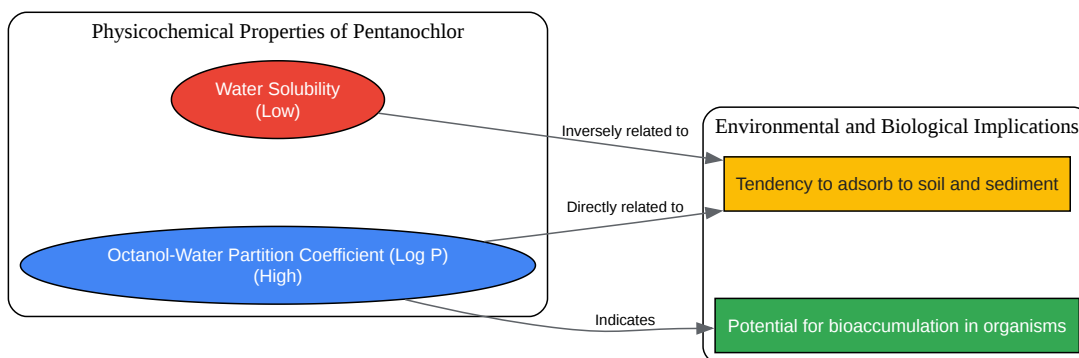
Physicochemical Data of Pentanochlor

The following table summarizes the key quantitative data for the water solubility and octanol-water partition coefficient of **Pentanochlor**.

Property	Value	Units	Source
Water Solubility	8.5	mg/L	[1] [2]
Octanol-Water Partition Coefficient (Log P)	4.3	Unitless	[3]

Core Concepts: Solubility and Partitioning

The interplay between water solubility and the octanol-water partition coefficient governs the behavior of **Pentanochlor** in both biological and environmental systems. A low water solubility indicates that **Pentanochlor** does not readily dissolve in aqueous environments.[4] Conversely, a high octanol-water partition coefficient (Log P) suggests a strong affinity for lipophilic (fat-like) environments.[5][6] This relationship is crucial for predicting its absorption, distribution, metabolism, and excretion (ADME) in organisms, as well as its persistence in soil and potential for bioaccumulation in the food chain.[6]



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Relationship between **Pentanochlor**'s physicochemical properties and its environmental behavior.

Experimental Protocols

Detailed experimental methodologies for determining the water solubility and octanol-water partition coefficient of pesticides like **Pentanochlor** are outlined below. These protocols are based on internationally recognized guidelines.

Determination of Water Solubility: Column Elution Method

This method is suitable for substances with low water solubility.^[7]

Principle: A column is packed with an inert carrier material coated with the test substance, **Pentanochlor**. Water is passed through the column at a slow, constant rate. The concentration of **Pentanochlor** in the eluate is measured over time until a plateau is reached, which represents the saturation solubility.^[7]

Apparatus and Reagents:

- Glass column with a thermostat jacket
- Inert carrier material (e.g., glass beads, silica gel)
- High-purity **Pentanochlor**
- Distilled or deionized water
- Analytical instrument for quantification (e.g., High-Performance Liquid Chromatography - HPLC)
- Syringes and pumps for controlled water flow

Procedure:

- Preparation of the Column:
 - A solution of **Pentanochlor** in a volatile solvent is prepared.
 - A known amount of the inert carrier is coated with the solution.
 - The solvent is evaporated, leaving the carrier material coated with **Pentanochlor**.
 - The coated carrier is packed into the column.
- Elution:

- Water is pumped through the column at a constant, low flow rate.
- The temperature of the column is maintained at a constant value.
- Analysis:
 - Fractions of the eluate are collected at regular intervals.
 - The concentration of **Pentanochlor** in each fraction is determined using a validated analytical method, such as HPLC.
- Determination of Solubility:
 - A graph of concentration versus time (or volume) is plotted.
 - The solubility is taken as the mean of the concentrations of at least five consecutive fractions from the plateau region of the graph.

Determination of Octanol-Water Partition Coefficient (Kow): Shake-Flask Method

This method is a widely used technique for determining the Kow of a substance.^[8]

Principle: A solution of **Pentanochlor** in either n-octanol or water is placed in a flask with the other immiscible solvent. The flask is shaken until equilibrium is reached. The concentrations of **Pentanochlor** in both the n-octanol and water phases are then measured to calculate the partition coefficient.^[8]

Apparatus and Reagents:

- Separatory funnels or centrifuge tubes with stoppers
- Mechanical shaker
- Centrifuge (if necessary for phase separation)
- High-purity **Pentanochlor**

- n-Octanol (reagent grade)
- Distilled or deionized water
- Analytical instrument for quantification (e.g., HPLC, Gas Chromatography - GC)

Procedure:

- Preparation of Solutions:
 - Both n-octanol and water are mutually saturated before use by shaking them together and allowing the phases to separate.
 - A stock solution of **Pentanochlor** is prepared in either water-saturated n-octanol or n-octanol-saturated water.
- Partitioning:
 - Known volumes of the stock solution and the other solvent are added to a separatory funnel.
 - The funnel is shaken at a constant temperature until equilibrium is achieved. The shaking time will depend on the substance.
- Phase Separation:
 - The mixture is allowed to stand to permit the separation of the n-octanol and water layers.
 - If an emulsion forms, centrifugation may be required to separate the phases.
- Analysis:
 - Aliquots are carefully taken from both the n-octanol and water phases.
 - The concentration of **Pentanochlor** in each phase is determined using a suitable analytical method.
- Calculation of K_{ow}:

- The octanol-water partition coefficient (Kow) is calculated as the ratio of the concentration of **Pentanochlor** in the n-octanol phase to its concentration in the water phase.
- The result is typically expressed as its base-10 logarithm (Log P).

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